

Application Notes and Protocols for Studying the Anxiolytic Effects of CGP7930

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Compound of Interest

Compound Name: CGP7930

Cat. No.: B1668540

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Audience: Researchers, scientists, and drug development professionals.

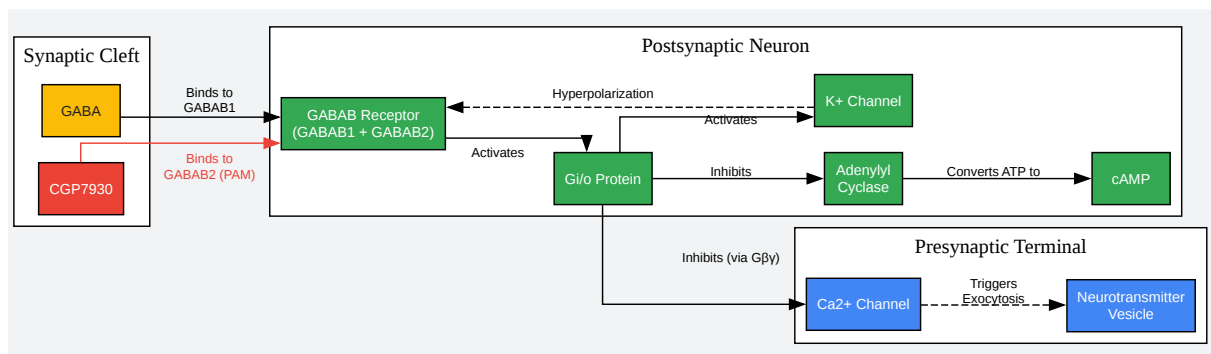
Introduction

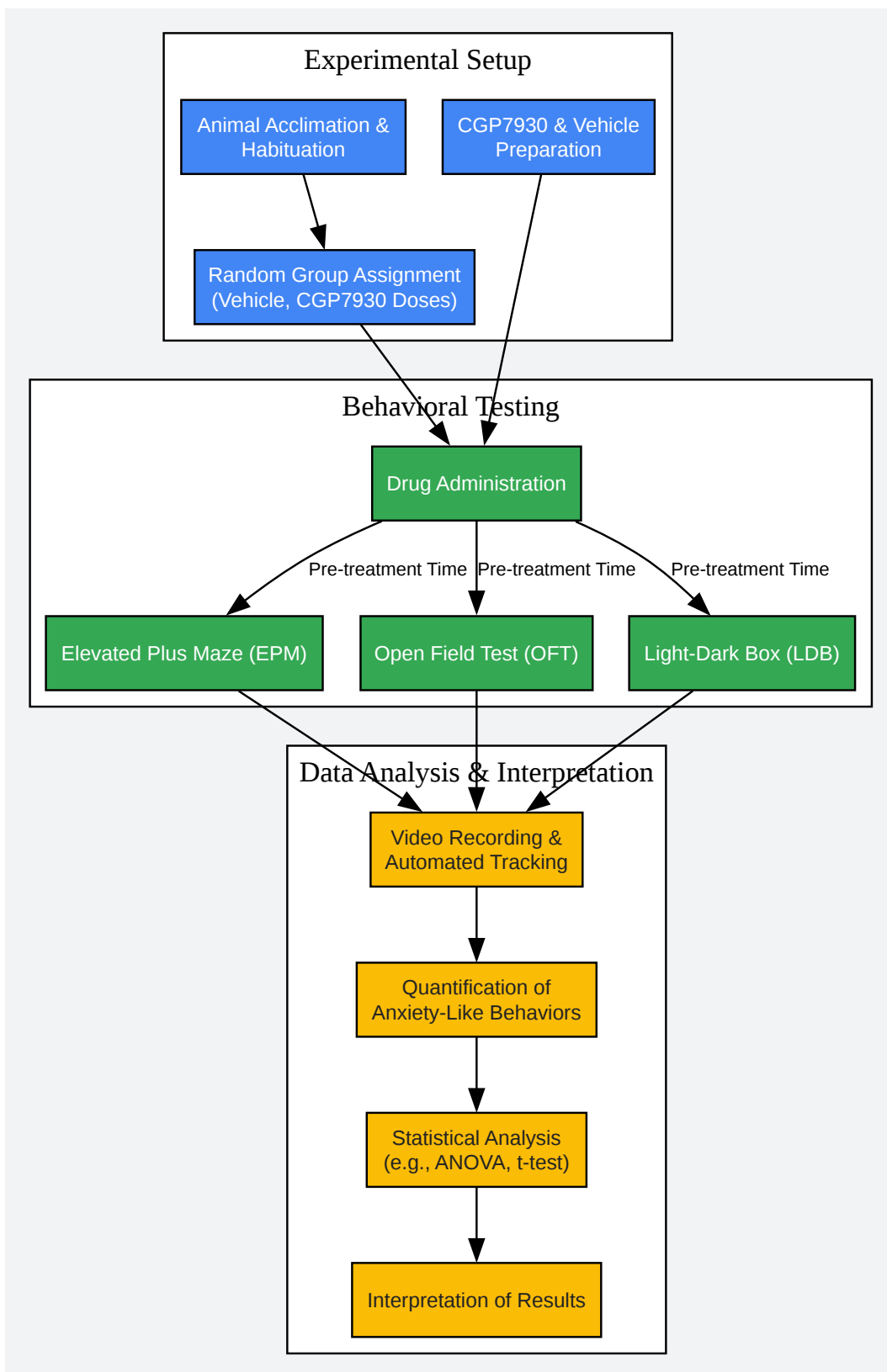
CGP7930 is a positive allosteric modulator (PAM) of the γ -aminobutyric acid (GABA) type B receptor (GABAB).^{[1][2]} It has demonstrated anxiolytic properties in various rodent models.^{[1][3]} This document provides detailed experimental protocols to investigate the anxiolytic effects of **CGP7930**, focusing on behavioral assays commonly used to screen for anti-anxiety compounds. Additionally, it outlines the underlying signaling pathways and provides a comprehensive experimental workflow. While **CGP7930** is a widely used tool to study GABAB receptor modulation, it's important to note that it also exhibits effects on GABAA receptors and G protein-coupled inwardly-rectifying potassium (GIRK) channels, which should be considered when interpreting results.^{[4][5]}

Mechanism of Action

CGP7930 enhances the function of GABAB receptors by binding to an allosteric site on the GABAB2 subunit.^[1] This binding increases the affinity of the receptor for its endogenous ligand, GABA, and enhances the efficacy of G protein signaling.^{[1][6][7]} GABAB receptors are metabotropic receptors that, upon activation, lead to the inhibition of adenylyl cyclase and the modulation of calcium and potassium channels, ultimately resulting in a decrease in neuronal excitability.^{[8][9]} The anxiolytic effects of **CGP7930** are attributed to this potentiation of GABAergic inhibition in key brain circuits involved in anxiety.

Signaling Pathway of GABAB Receptor Modulation by CGP7930





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